Application Note: Microwave-Assisted Synthesis of N-Nitroso Tofacitinib

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Compound of Interest

Compound Name:	*5-Methylpiperidin-3-amine*
CAS No.:	*1184913-57-2*
Cat. No.:	*B1416761*

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For: Researchers, scientists, and drug development professionals.

Introduction

Tofacitinib is a Janus kinase (JAK) inhibitor used in the treatment of autoimmune diseases such as rheumatoid arthritis.[1] As with many pharmaceutical compounds containing secondary amine moieties, there is a potential for the formation of N-nitroso impurities, such as N-Nitroso Tofacitinib, under certain conditions.[2] These impurities are of significant concern due to their potential carcinogenic properties.[3] The synthesis of such impurities is crucial for their use as reference standards in the development and validation of analytical methods to ensure the safety and quality of the final drug product.[4]

Conventional methods for the N-nitrosation of secondary amines can be slow and may require harsh conditions.[5] Microwave-assisted organic synthesis (MAOS) has emerged as a powerful tool in modern chemistry, offering significant advantages over traditional heating methods, including dramatically reduced reaction times, increased yields, and often milder reaction conditions.[6][7][8] This application note provides a detailed protocol for the efficient synthesis of N-Nitroso Tofacitinib utilizing microwave irradiation, a green and sustainable approach.[9]

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Reaction Principle

The synthesis of N-Nitroso Tofacitinib proceeds via the N-nitrosation of the secondary amine present in the Tofacitinib molecule. This reaction is typically achieved by treating the amine with a nitrosating agent, which is generated in situ from sodium nitrite ($NaNO_2$) and an acid. The acid protonates the nitrite to form nitrous acid (HNO_2), which then generates the highly electrophilic nitrosonium ion (NO^+). The lone pair of electrons on the secondary amine nitrogen of Tofacitinib then attacks the nitrosonium ion, and subsequent deprotonation yields the N-nitroso derivative. Microwave irradiation accelerates this process by efficiently heating the polar reactants and solvent, leading to a significant rate enhancement.[6]

Experimental Protocol

Materials and Equipment

- Tofacitinib (free base)
- Sodium Nitrite ($NaNO_2$)
- Hydrochloric Acid (HCl), 1M aqueous solution
- Dichloromethane (DCM), ACS grade
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Microwave reactor suitable for organic synthesis
- 10 mL microwave reaction vessel with a magnetic stir bar
- Rotary evaporator
- Standard laboratory glassware
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Safety Precautions

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WARNING: N-nitroso compounds are potential carcinogens and should be handled with extreme caution in a well-ventilated fume hood.[3] Appropriate personal protective equipment, including gloves and safety glasses, must be worn at all times.[3] All glassware contaminated with N-nitroso compounds should be decontaminated with an appropriate reagent before cleaning.

Step-by-Step Synthesis Protocol

- Reagent Preparation:
  - In a 10 mL microwave reaction vessel equipped with a magnetic stir bar, dissolve Tofacitinib (100 mg, 1 equivalent) in dichloromethane (5 mL).
  - In a separate vial, prepare a fresh aqueous solution of sodium nitrite (1.5 equivalents).
- Reaction Setup:
  - To the solution of Tofacitinib in DCM, add the aqueous solution of sodium nitrite.
  - Carefully add 1M hydrochloric acid (2 equivalents) dropwise to the reaction mixture while stirring.
  - Seal the microwave reaction vessel securely.
- Microwave Irradiation:
  - Place the sealed vessel into the microwave reactor.
  - Irradiate the reaction mixture under the conditions specified in the table below. The reaction progress can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up and Isolation:
  - After the reaction is complete, allow the vessel to cool to room temperature.
  - Carefully open the reaction vessel in a fume hood.

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- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution (2 x 10 mL) to neutralize any remaining acid.
- Wash the organic layer with brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude N-Nitroso Tofacitinib.

- Purification (if necessary):
  - The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure N-Nitroso Tofacitinib.

Reaction Parameters

Parameter	Value
Microwave Power	100 - 300 W
Temperature	80 - 120 °C
Reaction Time	5 - 15 minutes
Pressure	Monitored (typically up to 15 bar)

Results and Discussion

This microwave-assisted protocol provides a rapid and efficient method for the synthesis of N-Nitroso Tofacitinib. The use of microwave irradiation significantly reduces the reaction time from hours, as is common with conventional heating, to mere minutes. The reaction is expected to proceed with high conversion to the desired product.

The structure of the synthesized N-Nitroso Tofacitinib should be confirmed by standard analytical techniques, including:

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- ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy: To confirm the presence of the nitroso group and the overall molecular structure.
- Mass Spectrometry (MS): To determine the molecular weight of the product.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the synthesized compound.

Diagrams

Reaction Scheme

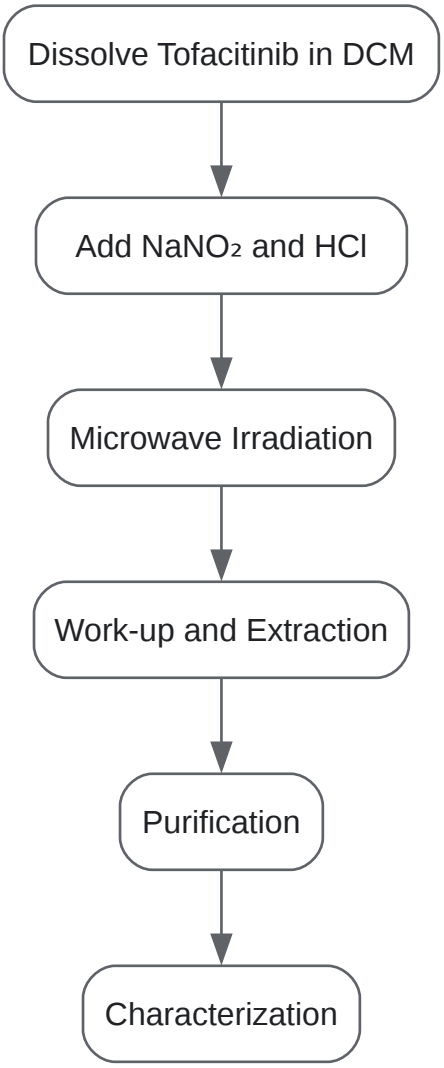


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Caption: Synthesis of N-Nitroso Tofacitinib.

Experimental Workflow

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Caption: Experimental workflow for synthesis.

Conclusion

The microwave-assisted synthesis of N-Nitroso Tofacitinib offers a significant improvement over traditional synthetic methods. This approach is characterized by its speed, efficiency, and adherence to the principles of green chemistry. The detailed protocol provided in this application note serves as a valuable resource for researchers and scientists in the pharmaceutical industry who require a reliable method for the preparation of this critical impurity for use as a reference standard.

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